

physical and chemical properties of 4-benzyloxazolidin-2-one

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Compound of Interest

Compound Name: 4-benzyloxazolidin-2-one

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An In-depth Technical Guide to **4-Benzyloxazolidin-2-one**: Properties, Synthesis, and Applications in Asymmetric Synthesis

Introduction

4-Benzyloxazolidin-2-one is a cornerstone chiral auxiliary in the field of modern organic chemistry.^[1] Available as two distinct enantiomers, (R)-4-benzyl-2-oxazolidinone and (S)-4-benzyl-2-oxazolidinone, this compound provides chemists with a powerful tool for controlling stereochemistry in a wide array of chemical transformations.^{[1][2]} Its rigid heterocyclic structure, combined with the sterically demanding benzyl group at the C4 position, allows for exceptional facial selectivity in reactions involving prochiral substrates.^[3] This guide offers a comprehensive overview of the physical and chemical properties of **4-benzyloxazolidin-2-one**, its synthesis, and its critical role in asymmetric synthesis, providing researchers and drug development professionals with a detailed technical resource. Its applications are extensive, ranging from the synthesis of natural products to the development of novel active pharmaceutical ingredients (APIs), including HIV protease inhibitors and antitumor agents.^{[2][4]}

Physical and Spectroscopic Properties

The physical properties of **4-benzyloxazolidin-2-one** are well-documented, making it a reliable and predictable reagent in the laboratory. It typically appears as a white to off-white crystalline powder.^{[2][5]} The two enantiomers are distinguished primarily by their opposite optical rotation.

Table 1: Physical Properties of 4-Benzyloxazolidin-2-one

Property	(R)-4-Benzyloxazolidin-2-one	(S)-4-Benzyloxazolidin-2-one
CAS Number	102029-44-7[4][6]	90719-32-7[5][7][8]
Molecular Formula	C ₁₀ H ₁₁ NO ₂ [2][6][9]	C ₁₀ H ₁₁ NO ₂ [10][11][12]
Molecular Weight	177.20 g/mol [2][9][13]	177.20 g/mol [10][12]
Appearance	White to almost white crystalline powder[2][14]	White to off-white powder or crystals[5][7][10]
Melting Point	88-90 °C[2][6]	86-88 °C[10] / 87-90 °C[5]
Boiling Point	~309 °C (rough estimate)[2][6]	~321 °C[5][10]
Density	~1.16 g/cm ³ (rough estimate) [2][6]	~1 g/cm ³ [5][10]
Solubility	Insoluble in water; Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. [2][6][14][15]	Insoluble in water; Soluble in Chloroform, Methanol.[10][16]
Optical Rotation	[α] +62° to +64° (c=1, Chloroform)[2][14]	[α] -63° to -64.8° (c=1, Chloroform)[7]
pKa	12.78 ± 0.40 (Predicted)[2][6]	12.78 (Predicted)[10]

Table 2: Spectroscopic Data Summary

Spectroscopy	Data Interpretation
¹ H NMR	Spectral data available for both (R) and (S) enantiomers confirms the molecular structure. [17][18]
¹³ C NMR	Data is available and consistent with the assigned structure.[19]
IR Spectroscopy	FTIR and ATR-IR spectra are available, showing characteristic peaks for the functional groups present.[9][11]
Mass Spectrometry	GC-MS data shows a top peak at m/z 86, consistent with the fragmentation of the molecule.[9]
Raman Spectroscopy	FT-Raman spectra are available for further structural characterization.[9]

Chemical Properties and Applications in Asymmetric Synthesis

The utility of **4-benzyloxazolidin-2-one** stems from its function as a chiral auxiliary. By temporarily attaching it to a prochiral substrate, one can direct subsequent reactions to occur on a specific face of the molecule, thereby creating a new stereocenter with a high degree of control.

Synthesis of 4-Benzyloxazolidin-2-one

The most common route to synthesize this chiral auxiliary starts from the readily available and inexpensive amino acid, L-phenylalanine, to produce the (R)-enantiomer.[20] The process involves two primary steps: reduction of the carboxylic acid to an alcohol, followed by cyclization to form the oxazolidinone ring.

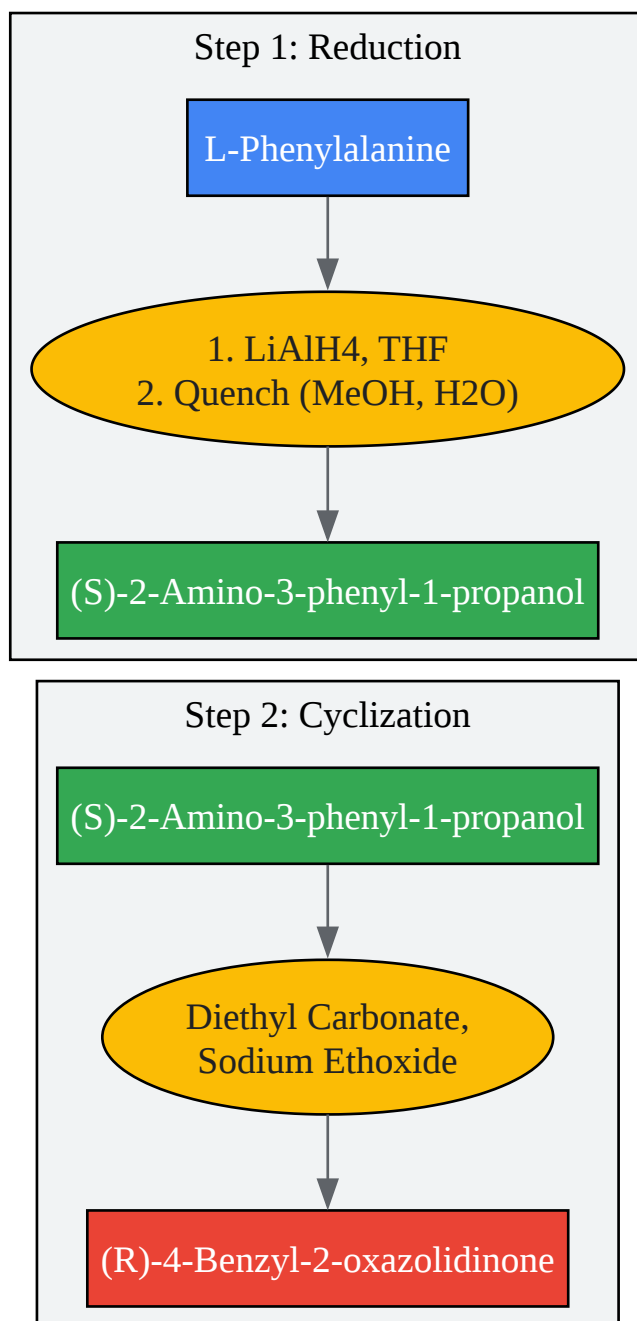
Experimental Protocol: Synthesis of (R)-**4-Benzyloxazolidin-2-one** from L-Phenylalanine[20]

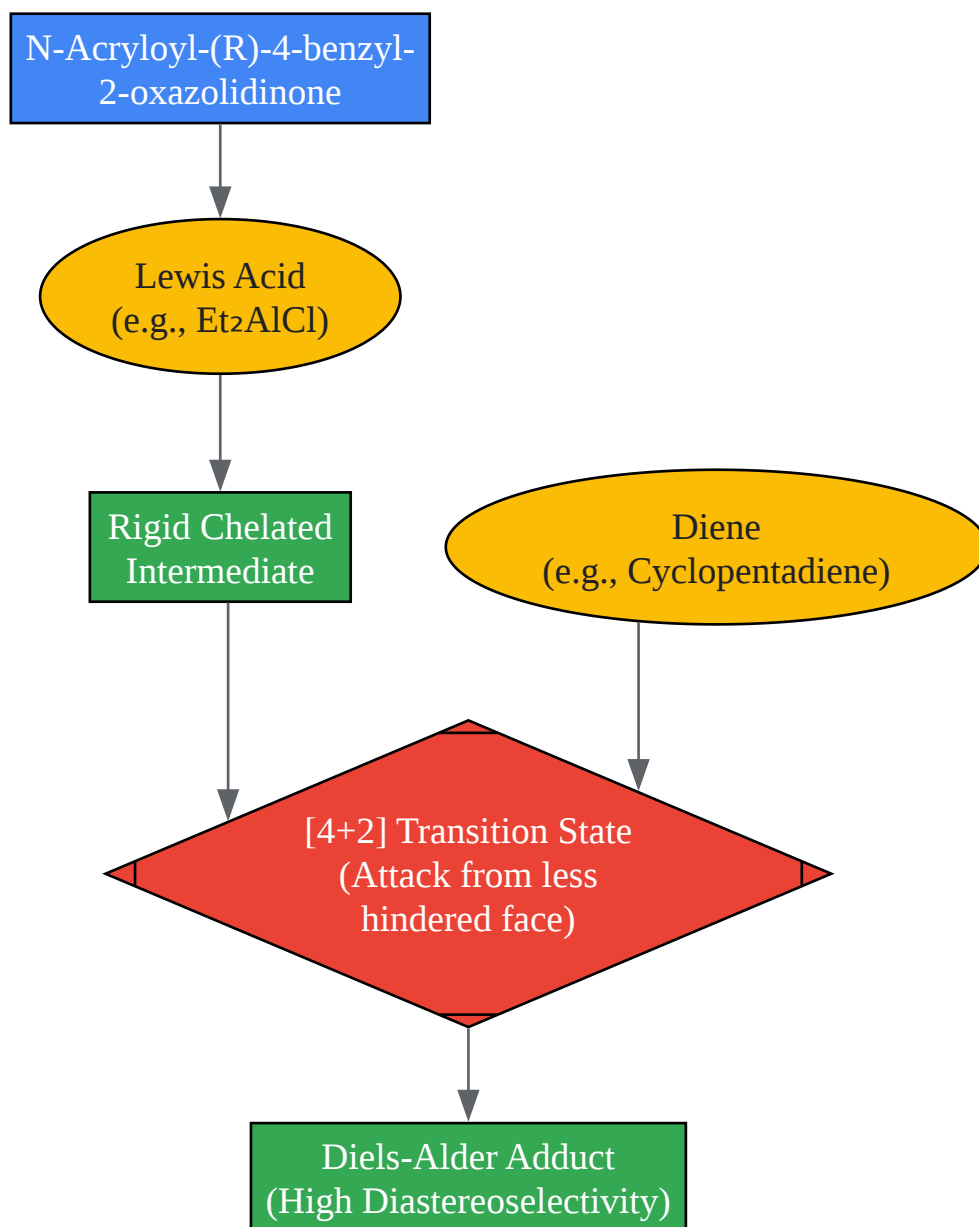
Step 1: Reduction of L-Phenylalanine to (S)-2-Amino-3-phenyl-1-propanol

- In a three-neck flask equipped with a dropping funnel and a mechanical stirrer, prepare a suspension of Lithium Aluminum Hydride (LiAlH_4 , 1.1 eq) in anhydrous Tetrahydrofuran (THF) and cool the mixture in an ice-water bath ($<15^\circ\text{C}$).[\[20\]](#)
- Slowly add a solution of L-phenylalanine (1.0 eq) in anhydrous THF to the LiAlH_4 suspension.[\[21\]](#)
- After the addition is complete, allow the reaction to warm to room temperature and stir for 3 hours.[\[20\]](#)
- Carefully quench the reaction by the dropwise addition of methanol, ensuring the temperature does not exceed 30°C .[\[20\]](#)
- Slowly add water and a 20% NaOH solution, then stir for 30 minutes.[\[20\]](#)
- Filter the resulting solid and concentrate the solvent to obtain the crude amino alcohol. Recrystallization from methanol can be performed for purification.[\[21\]](#)

Step 2: Cyclization to (R)-4-Benzyl-2-oxazolidinone

- Dissolve the amino alcohol intermediate in a suitable solvent.
- Add a cyclizing agent such as diethyl carbonate.[\[20\]](#)
- Add a base, like sodium ethoxide, dropwise at an elevated temperature to facilitate the ring-closing reaction.[\[20\]](#)
- After the reaction is complete, work up the mixture by adding ethyl acetate and petroleum ether to precipitate the product.[\[20\]](#)
- Filter and dry the white solid to obtain (R)-4-Benzyl-2-oxazolidinone with a typical overall yield of around 66%.[\[20\]](#)





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